

# Application Notes and Protocols: Preparation of Amphotericin B Trihydrate Stock Solution

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## Compound of Interest

Compound Name: Amphotericin B trihydrate

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## Introduction

Amphotericin B is a polyene antifungal agent widely used in cell culture and research to prevent or eliminate fungal and yeast contamination. Its efficacy is attributed to its ability to bind to ergosterol, a primary component of fungal cell membranes, leading to the formation of pores and subsequent cell death. However, its poor solubility in aqueous solutions at physiological pH presents a significant challenge in its preparation and use. This document provides detailed protocols for the preparation of **Amphotericin B trihydrate** stock solutions, tailored for research applications.

## Data Summary

Quantitative data regarding the solubility and stability of Amphotericin B are crucial for preparing reliable and effective stock solutions. The following table summarizes key parameters for handling and storing this antifungal agent.

Parameter	Solvent/Condition	Value	Citations
Solubility	Dimethyl Sulfoxide (DMSO)	30–40 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Dimethylformamide (DMF)	2–4 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	
Water (pH 2 or 11)	Soluble	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	
Water (pH 6 to 7)	Insoluble	<a href="#">[1]</a> <a href="#">[2]</a>	
Stock Solution Stability (DMSO)	-20°C (Frozen)	Stable for up to 6 months, though some sources report significant degradation (>60% loss)	<a href="#">[3]</a> <a href="#">[4]</a>
Reconstituted Aqueous Solution Stability	2–8°C (Refrigerated)	Stable for up to 1 week	<a href="#">[5]</a> <a href="#">[6]</a>
Room Temperature	Stable for 24 hours	<a href="#">[5]</a> <a href="#">[6]</a>	
37°C (in culture)	Active for up to 3 days	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>	
Powder Storage	2–8°C (Refrigerated, protected from light and air)	Remains active for up to 5 years	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Due to its low solubility in neutral aqueous solutions, two primary methods are recommended for preparing Amphotericin B stock solutions for research purposes: solubilization in an organic solvent (DMSO) or reconstitution of a commercial formulation designed for aqueous suspension.

### Protocol 1: Preparation of Amphotericin B Stock Solution in DMSO

This protocol is suitable for applications where the final concentration of DMSO in the working solution will be non-toxic to the cells.

Materials:

- **Amphotericin B trihydrate** powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile, light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile serological pipettes and pipette tips

Procedure:

- Pre-warming: Allow the **Amphotericin B trihydrate** powder and DMSO to equilibrate to room temperature before use.
- Weighing: In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of **Amphotericin B trihydrate** powder.
- Dissolution: Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 2.5 mg/mL).[2] Vortex or mix thoroughly until the powder is completely dissolved. The solution should appear as a hazy yellow solution.[2]
- Sterilization (Optional): For cell culture applications, stock solutions in DMSO can be filter-sterilized using a 0.22 µm syringe filter compatible with organic solvents.[2]
- Aliquoting and Storage: Dispense the stock solution into sterile, light-protecting tubes in volumes suitable for single-use to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for long-term storage.

## Protocol 2: Reconstitution of Commercial Amphotericin B Formulations

Commercial formulations often contain solubilizing agents like deoxycholate, allowing for the creation of a colloidal suspension in sterile water.[2] This method is preferred when DMSO is not suitable for the experimental system.

#### Materials:

- Lyophilized Amphotericin B for Injection, USP (e.g., Fungizone™)
- Sterile Water for Injection, USP (without preservatives)[5][6]
- Sterile syringes and needles
- Sterile, light-protecting vials

#### Procedure:

- Reconstitution: Following the manufacturer's instructions, inject the specified volume of Sterile Water for Injection, USP, into the vial containing the lyophilized Amphotericin B powder. For example, 10 mL of sterile water is typically added to a 50 mg vial to yield a 5 mg/mL concentrate.[5][6]
- Dissolution: Shake the vial immediately and vigorously until the solution is clear.[6] The resulting solution will be a colloidal suspension.
- Storage of Concentrate: The reconstituted concentrate can be stored in the dark at 2-8°C for up to one week with minimal loss of potency.[5][6] For room temperature storage, it is stable for 24 hours.[5][6]
- Preparation of Working Solution: For use in cell culture, the concentrate is further diluted in a suitable medium (e.g., 5% Dextrose Injection, USP, with a pH above 4.2) to the final working concentration (typically 0.1 mg/mL or less).[5][6]

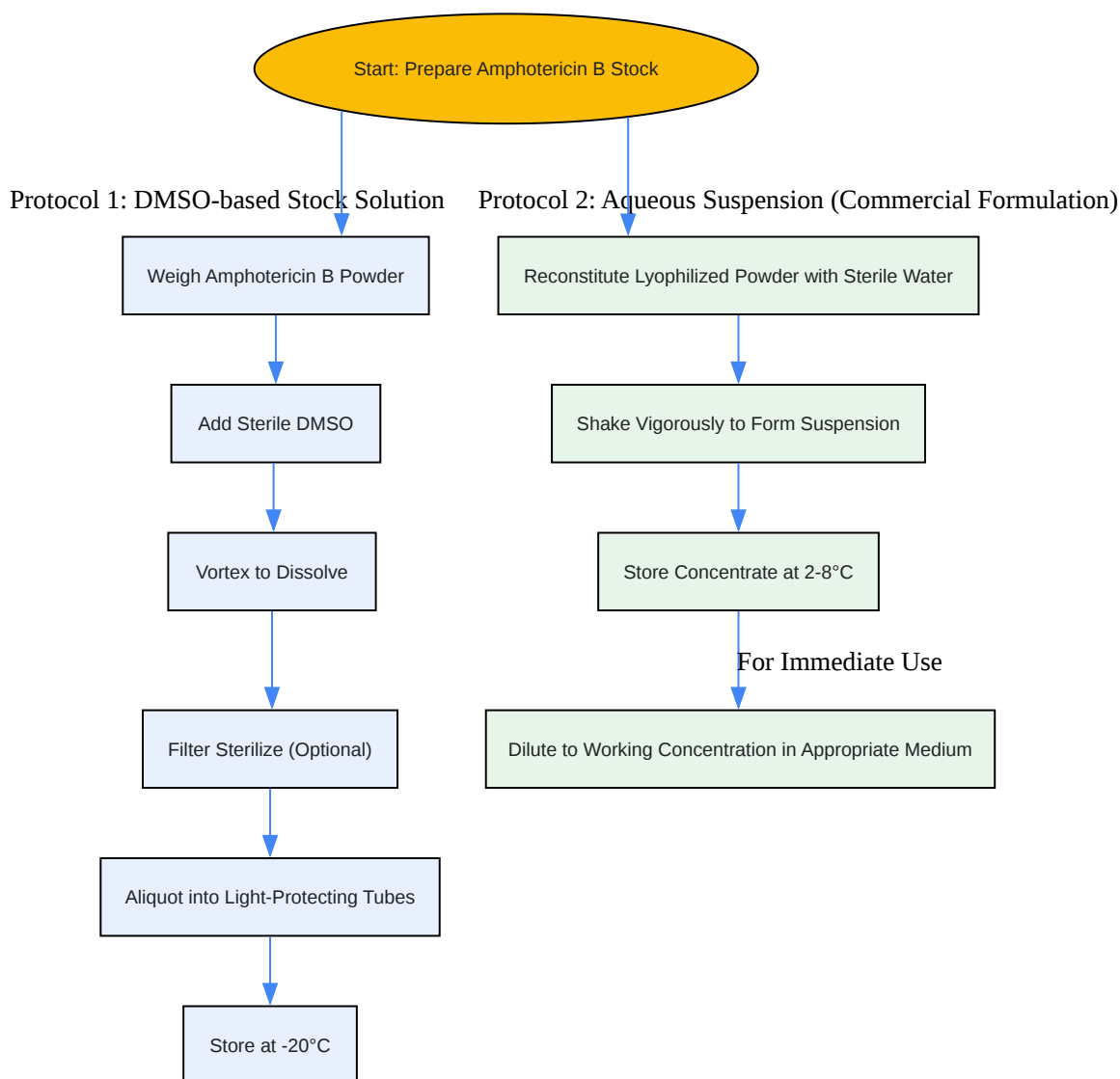
#### Important Considerations:

- Light Sensitivity: Amphotericin B is light-sensitive. All steps should be performed with protection from light, and solutions should be stored in light-protecting containers.[5][6]

- Precipitation: Do not use saline or solutions containing benzyl alcohol or other electrolytes for reconstitution, as they may cause precipitation.<sup>[5][6]</sup> If precipitation occurs in an aqueous solution, warming and thorough mixing may help to redissolve it.<sup>[7][8]</sup>

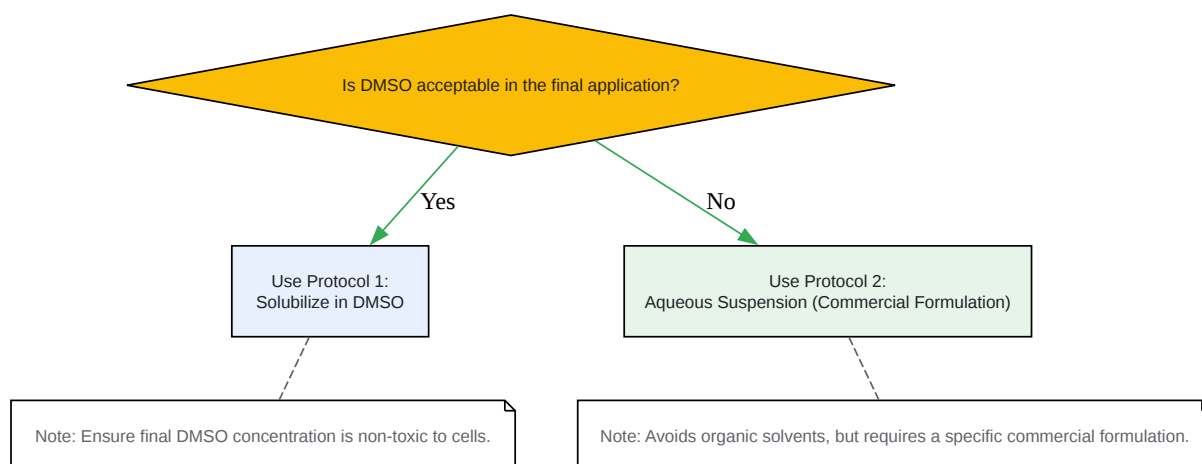
## Visualizations

The following diagrams illustrate the workflow for preparing Amphotericin B stock solutions and the decision-making process for selecting the appropriate protocol.



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Caption: Workflow for Amphotericin B Stock Preparation.



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Caption: Decision guide for selecting a preparation protocol.

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